

# Comparative Physicochemical Properties

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## Compound of Interest

Compound Name: 2,5,5-Trimethylheptane

Cat. No.: B073589

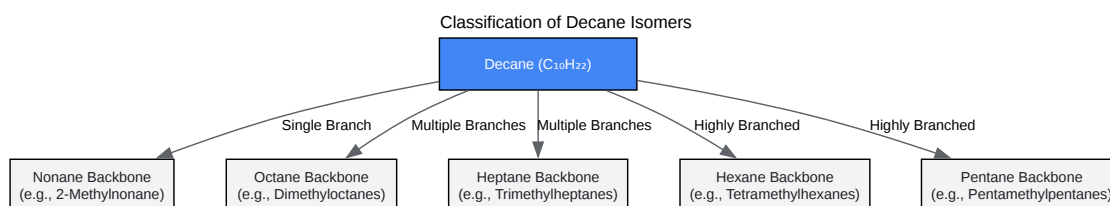
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The degree of branching in decane isomers directly impacts their physical properties. Increased branching generally leads to a lower boiling point and melting point, as well as decreased density and viscosity. This is primarily due to the reduction in surface area, which diminishes the strength of intermolecular van der Waals forces.<sup>[1][4]</sup> The following table summarizes the key physical properties of n-decane and three representative branched isomers.

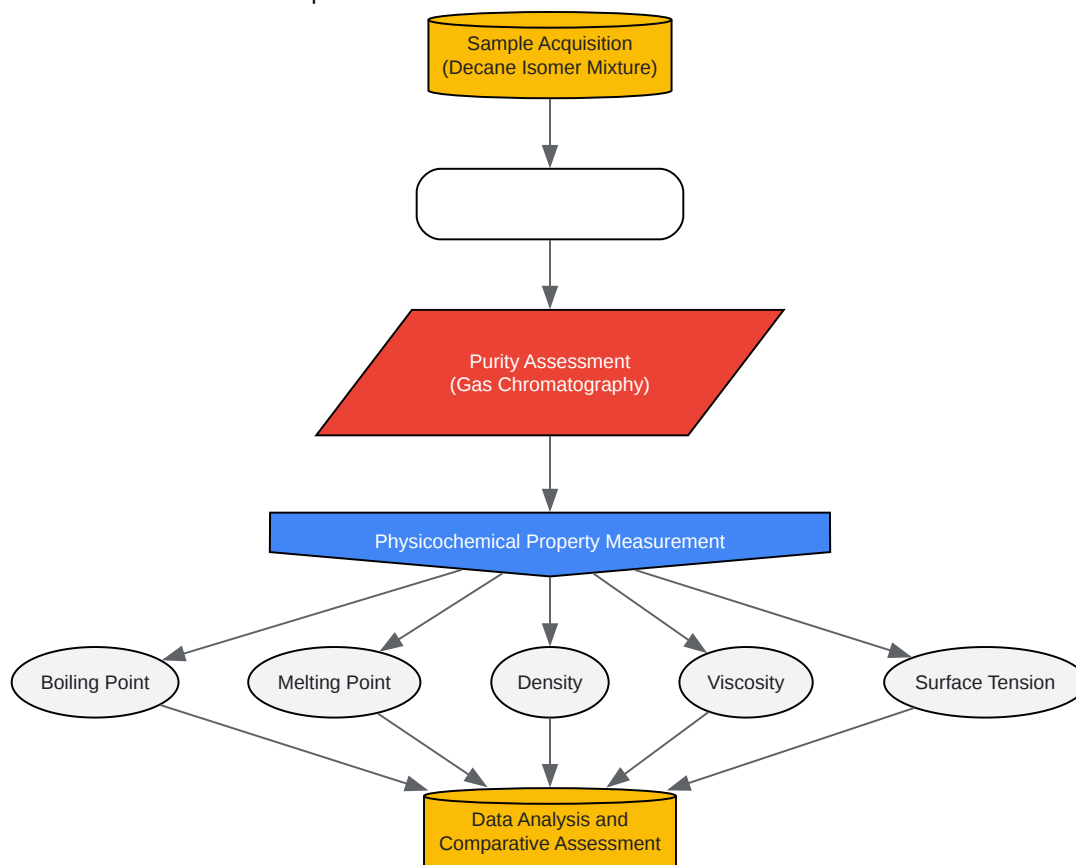
Property	n-Decane	2-Methylnonane	2,2-Dimethyloctane	2,2,3,3-Tetramethylhexane
Molecular Formula	C <sub>10</sub> H <sub>22</sub>	C <sub>10</sub> H <sub>22</sub>	C <sub>10</sub> H <sub>22</sub>	C <sub>10</sub> H <sub>22</sub>
Boiling Point (°C)	174.1 <sup>[5]</sup>	166-169 <sup>[2]</sup>	154-155 <sup>[6][7]</sup>	160.33 <sup>[8]</sup>
Melting Point (°C)	-29.7 <sup>[8]</sup>	-74.65 <sup>[2]</sup>	N/A	-53.99 <sup>[9]</sup>
Density (g/mL at 20°C)	0.730	0.726 <sup>[2]</sup>	0.725 <sup>[7]</sup>	0.761

## Logical Frameworks and Workflows

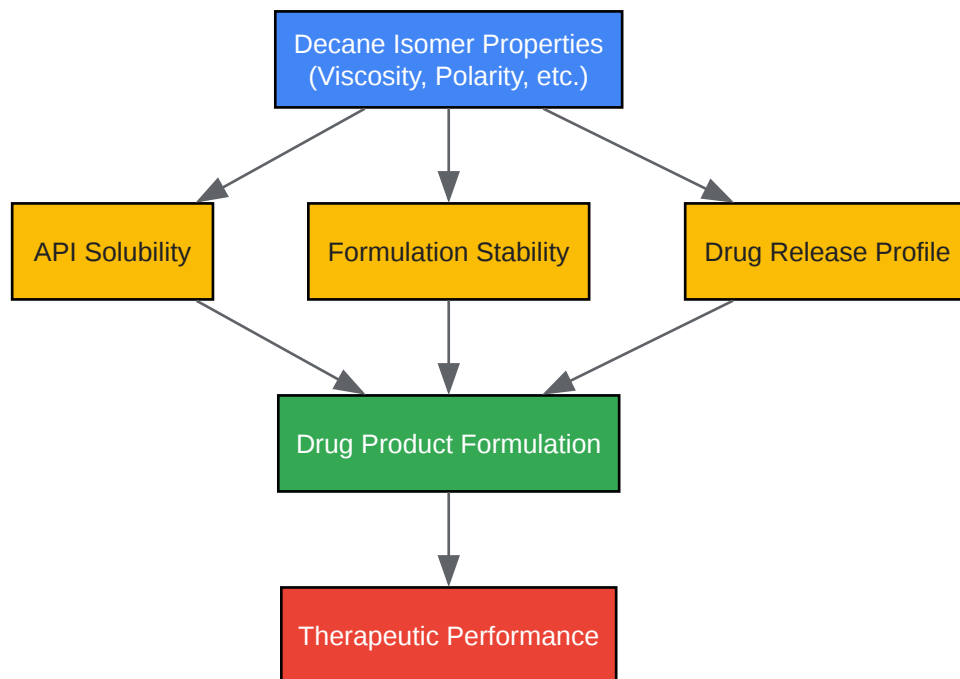
The selection and characterization of a specific decane isomer for a particular application follow a structured process. The diagrams below, generated using Graphviz, illustrate the classification of decane isomers and a typical experimental workflow for their characterization.



## Experimental Workflow for Isomer Characterization



## Conceptual Influence of Isomer Properties on Drug Formulation



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